

4-Bromobutyronitrile safety, handling, and storage precautions

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Compound of Interest

Compound Name: 4-Bromobutyronitrile

Cat. No.: B1294660

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An In-depth Technical Guide to **4-Bromobutyronitrile**: Safety, Handling, and Storage

For researchers, scientists, and drug development professionals, a thorough understanding of chemical safety is paramount to ensuring a safe and productive laboratory environment. This technical guide provides comprehensive information on the safe handling, storage, and emergency procedures for **4-Bromobutyronitrile** (CAS No: 5332-06-9), a versatile reagent used in various chemical syntheses.

Chemical Identification and Properties

4-Bromobutyronitrile, also known as 4-bromobutanenitrile, is a liquid that appears clear and colorless to light yellow.^{[1][2]} It is recognized by the chemical formula C_4H_6BrN and has a molecular weight of 148.00 g/mol.^[3]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C4H6BrN	[4][5]
Molecular Weight	148.001 g/mol	[5]
Appearance	Light yellow, clear liquid	[2]
Odor	Odorless	[4]
Boiling Point	205 °C (401 °F) at 760 mmHg	[2][3][4]
Flash Point	103 °C (217.4 °F) - closed cup	[2][4][6]
Density	1.480 - 1.489 g/mL at 25 °C	[2][4][6]
Solubility	Immiscible with water. Miscible with toluene and benzene.	[1]

Safety and Hazard Information

4-Bromobutyronitrile is classified as a hazardous chemical and requires careful handling.[4] It is toxic if swallowed, in contact with skin, or if inhaled.[4] Furthermore, it causes skin irritation and serious eye irritation and may cause respiratory irritation.[4]

Table 2: GHS Classification

Data compiled from multiple sources which may show slight variations in categorization.

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	Danger / Warning	H301: Toxic if swallowed / H302: Harmful if swallowed[4][7][8]
Acute Toxicity, Dermal	Category 3 / 4	Danger / Warning	H311: Toxic in contact with skin / H312: Harmful in contact with skin[4][7][8]
Acute Toxicity, Inhalation	Category 3 / 4	Danger / Warning	H332: Harmful if inhaled[8][9]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[4][9]
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation[4][9]
Specific target organ toxicity (single exposure)	Category 3	Warning	H335: May cause respiratory irritation[4][9]

Table 3: Toxicity Data

Type of Test	Route of Exposure	Species Observed	Dose/Duration	Reference
LD50 (Lethal dose, 50 percent kill)	Intraperitoneal	Rodent - mouse	100 mg/kg	[5]

Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls and personal protective equipment (PPE) must be utilized.

Engineering Controls

Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.^[4]

Ensure that eyewash stations and safety showers are located close to the workstation.^[4]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **4-Bromobutyronitrile**:

Protection Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.	^[4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. For full contact, fluorinated rubber gloves with a minimum thickness of 0.7 mm and a breakthrough time of >480 min are recommended.	^[2] ^[4]
Respiratory Protection	If engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode. For nuisance exposures, type ABEK (EU EN 14387) or OV/AG (US) respirator cartridges can be used.	^[2] ^[4]

Handling and Storage Protocols

Proper handling and storage are critical to prevent accidents and maintain the chemical's integrity.

Handling

- Avoid all personal contact, including inhalation of vapors or mists.[\[3\]](#)[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[4\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[8\]](#)
- Keep containers securely sealed when not in use.[\[9\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Keep the container tightly closed.[\[4\]](#)[\[9\]](#)
- Store locked up.[\[2\]](#)[\[4\]](#)
- Protect containers from physical damage and check regularly for leaks.[\[9\]](#)

Table 4: Incompatible Materials

Material Class
Strong oxidizing agents
Strong acids
Strong bases
Strong reducing agents
Source: [4] [10]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

Immediate medical attention is required for all routes of exposure.[4]

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove the victim to fresh air. If not breathing, give artificial respiration. Keep the person warm and at rest. Call a POISON CENTER or doctor.	[2][4][9]
Skin Contact	Immediately remove all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.	[4][9]
Eye Contact	Rinse cautiously with water for several minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[4][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor.	[2][4][9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), alcohol-resistant foam, or dry chemical.[3][8]
- Specific Hazards: Containers may burn, emitting poisonous fumes.[9] Keep product and empty containers away from heat and sources of ignition.[4][10]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[4\]](#)

Accidental Release Measures (Spill Cleanup)

The procedure for cleaning up a spill depends on its size. For all spills, ensure proper PPE is worn, including respiratory protection, and avoid breathing vapors.[\[2\]](#)[\[9\]](#)

Minor Spills (< 4 L):

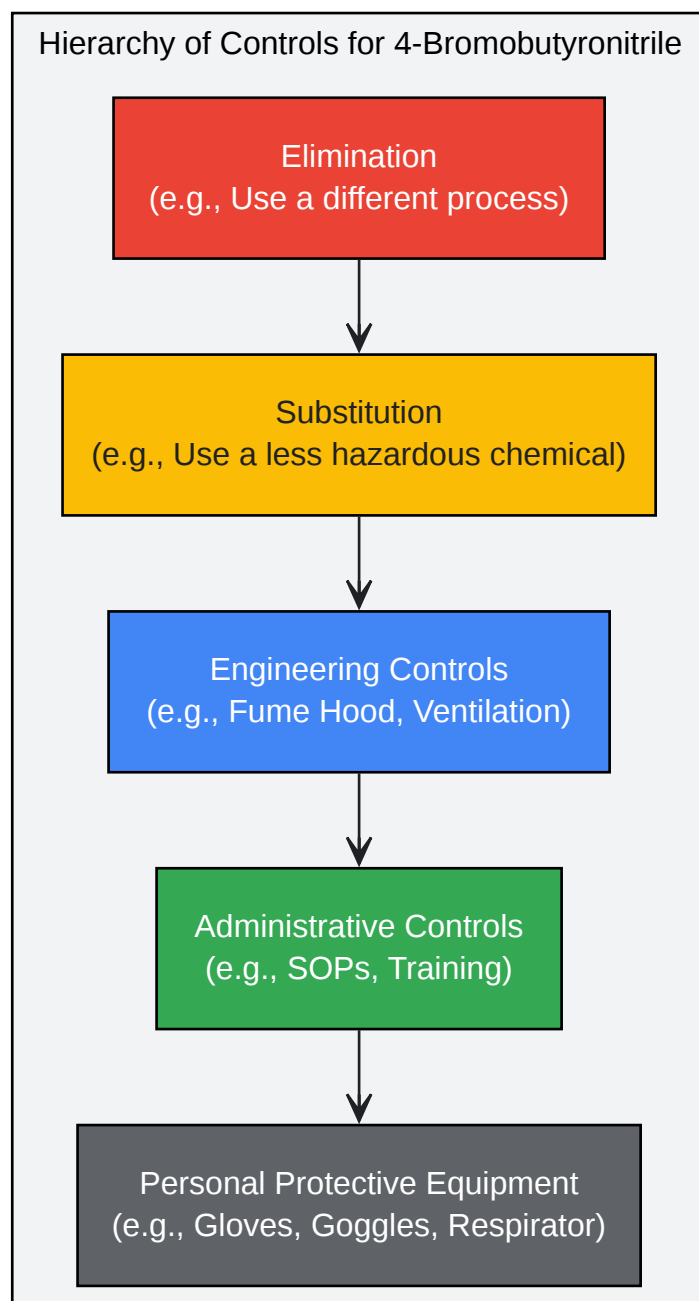
- Control personal contact by using protective equipment.[\[9\]](#)
- Contain the spill with an inert absorbent material such as sand, earth, or vermiculite.[\[9\]](#)[\[11\]](#)
- Working from the outside in, absorb the liquid.[\[11\]](#)
- Collect the absorbed material into a suitable, labeled container for disposal.[\[2\]](#)[\[9\]](#)
- Decontaminate the area with a suitable cleaning agent.[\[11\]](#)

Major Spills:

- Evacuate personnel from the area and move upwind.[\[4\]](#)[\[9\]](#)
- Alert the fire brigade or emergency services, informing them of the hazard's nature and location.[\[9\]](#)
- Prevent the spill from entering drains or waterways.[\[9\]](#)
- Contain the spill with sand, earth, or vermiculite.[\[9\]](#)
- If safe, stop the leak.[\[9\]](#)
- Collect recoverable product into labeled containers.[\[9\]](#)
- After cleanup, decontaminate and launder all protective clothing and equipment before reuse.[\[9\]](#)

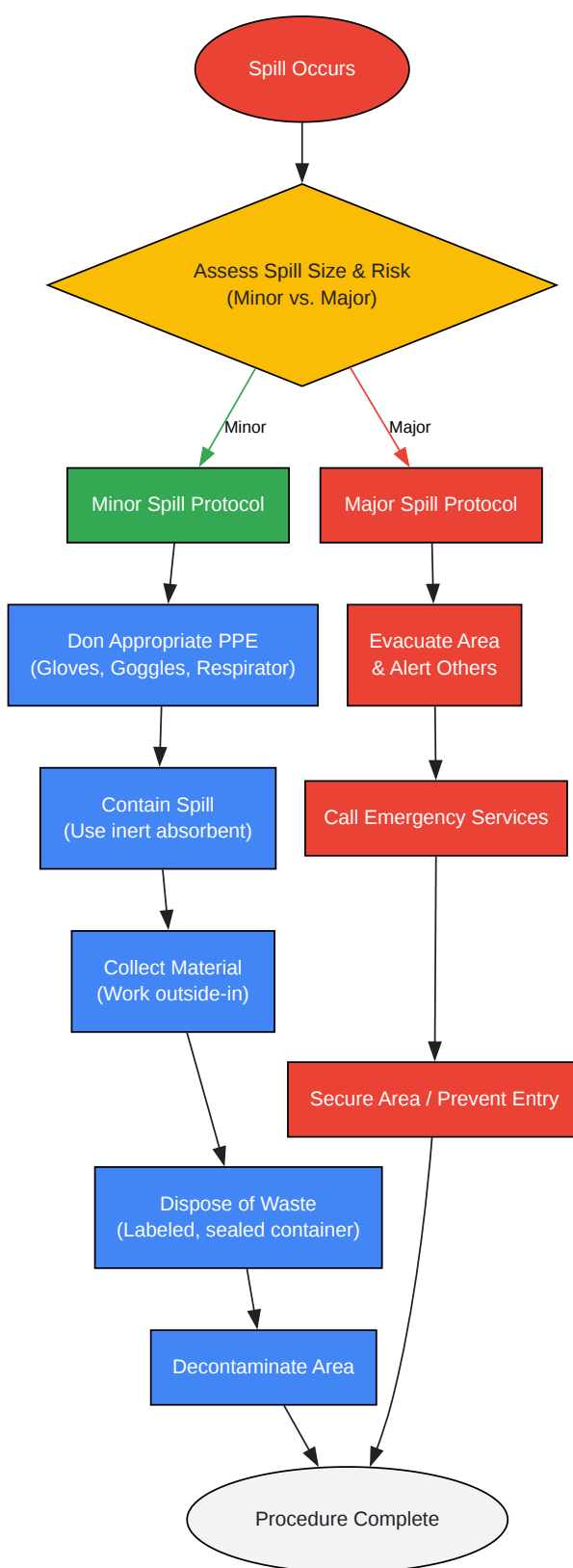
Visual Guides and Workflows

To further clarify safety protocols, the following diagrams illustrate key decision-making processes and workflows.



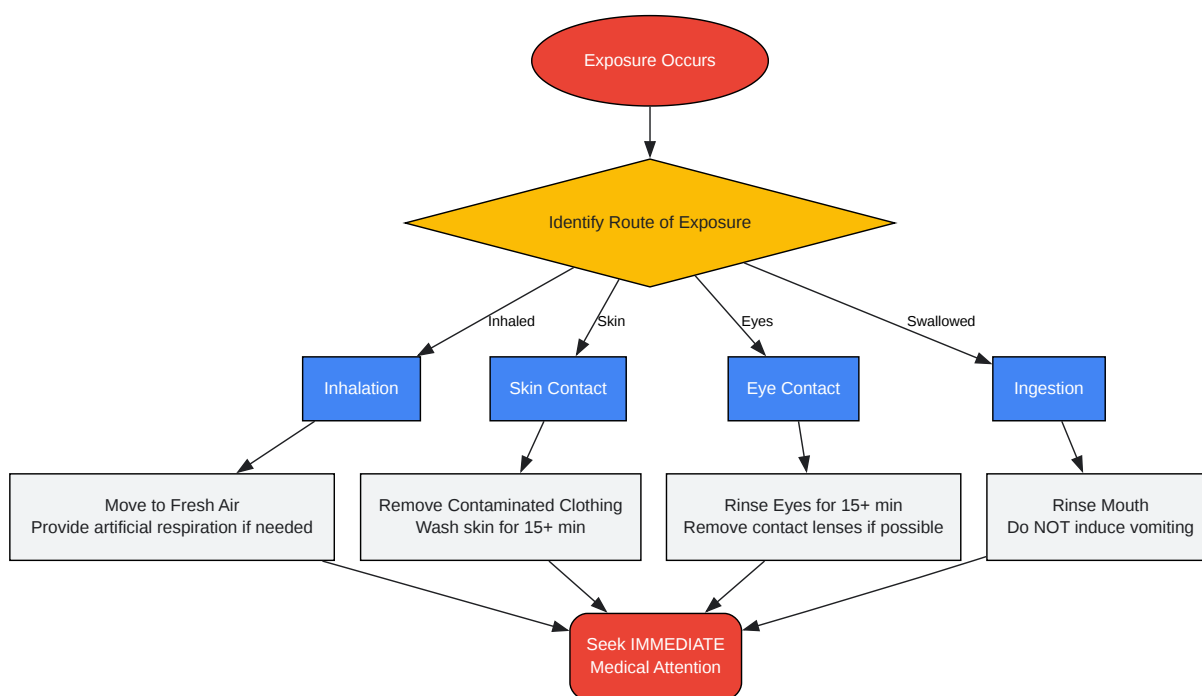
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Caption: Hierarchy of controls for minimizing exposure.



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Caption: Workflow for accidental spill response.



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Caption: First-aid decision tree for exposure incidents.

Transportation and Disposal Transportation

4-Bromobutyronitrile is regulated for transport.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT / TDG / IATA	UN3276	NITRILES, LIQUID, TOXIC, N.O.S.	6.1	III

Source:[2][4]

Disposal

Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.[4] Chemical waste generators must ensure complete and accurate classification of the waste.[4] Do not empty into drains.[4]

Disclaimer: This guide is intended for informational purposes and is based on publicly available safety data. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before any use of this chemical. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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